

Safeguarding Your Research: A Comprehensive Guide to Handling IN-1130

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Compound of Interest

Compound Name: **IN-1130**

Cat. No.: **B1671810**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **IN-1130**, a potent transforming growth factor- β type I receptor kinase (ALK5) inhibitor. By adhering to these procedural, step-by-step instructions, you can mitigate risks and ensure the integrity of your research.

Immediate Safety and Handling Protocols

IN-1130 (CAS 868612-83-3) is a powerful compound that requires careful handling to avoid potential health risks.^[1] The primary hazards associated with **IN-1130** include being harmful if swallowed, causing skin irritation, and causing serious eye irritation. Adherence to the following personal protective equipment (PPE) and handling procedures is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense when working with **IN-1130**. All personnel must be trained in the proper use and disposal of the following equipment:

| PPE Category | Item | Specification |
|------------------------|----------------------------------|--|
| Eye Protection | Safety Glasses with Side Shields | Must conform to EN166, NIOSH (US), or equivalent government standards. |
| Hand Protection | Chemical-Resistant Gloves | Inspect gloves prior to use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. |
| Body Protection | Laboratory Coat | Standard laboratory coat to be worn at all times in the designated work area. |
| Respiratory Protection | Not generally required | Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator may be necessary. |

Handling and Storage

Proper handling and storage are critical to maintaining the stability of **IN-1130** and preventing accidental exposure.

- **Engineering Controls:** All work with **IN-1130** should be conducted in a well-ventilated laboratory. A chemical fume hood is recommended for procedures that may generate dust or aerosols.
- **Safe Handling Practices:** Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where **IN-1130** is handled. Wash hands thoroughly after handling.
- **Storage Conditions:** Store **IN-1130** in a tightly closed container in a dry and well-ventilated place. For long-term storage, refer to the manufacturer's recommendations, which are typically at -20°C.

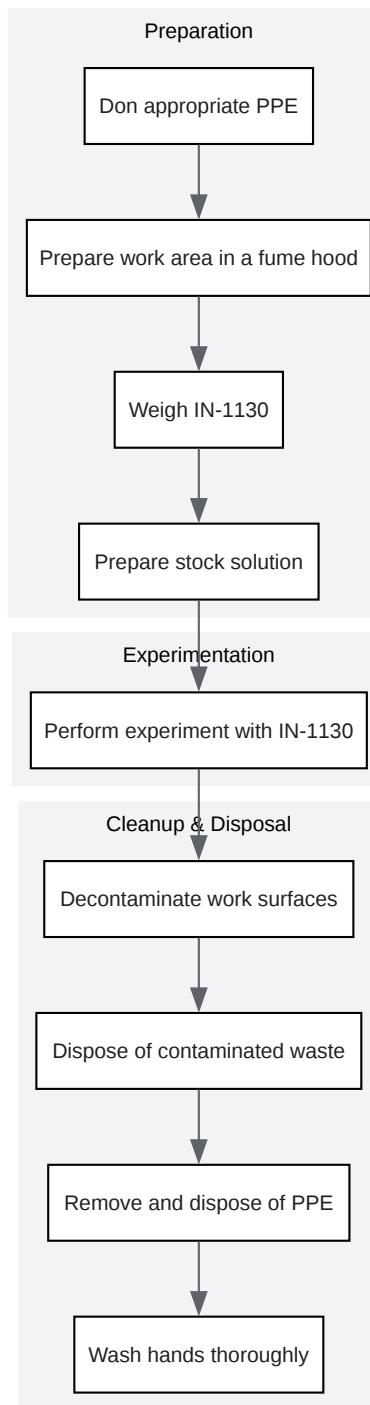
Operational and Disposal Plans

A clear and concise plan for the use and disposal of **IN-1130** is essential for operational efficiency and safety.

Experimental Workflow

The following diagram outlines a typical experimental workflow for handling **IN-1130**, from preparation to post-experiment cleanup.

Experimental Workflow for IN-1130 Handling

[Click to download full resolution via product page](#)*Experimental workflow for handling **IN-1130**.*

Disposal Plan

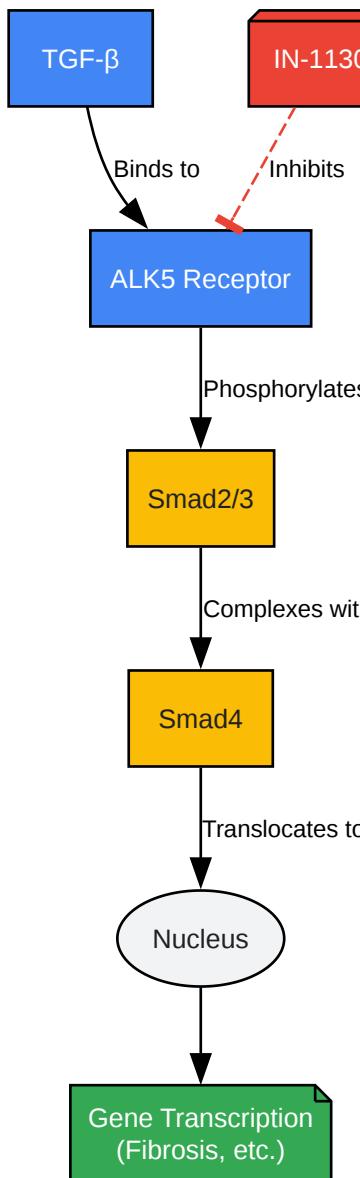
Proper disposal of **IN-1130** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused **IN-1130** and solutions containing the compound should be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for chemical waste disposal.
- Contaminated Materials: All disposable labware, gloves, and other materials that have come into contact with **IN-1130** should be collected in a designated, labeled hazardous waste container for proper disposal.

Signaling Pathway of **IN-1130**

IN-1130 is a selective inhibitor of the TGF- β type I receptor kinase, also known as ALK5.[2][3]

Understanding its mechanism of action is key to its application in research. The following diagram illustrates the signaling pathway inhibited by **IN-1130**.

IN-1130 Inhibition of TGF- β /ALK5 Signaling Pathway[Click to download full resolution via product page](#)

IN-1130 inhibits the phosphorylation of Smad2/3 by the ALK5 receptor.

By providing this detailed guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond the products themselves.

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References

- 1. IN-1130 ≥98% (HPLC) | 868612-83-3 [sigmaaldrich.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. IN-1130, a novel transforming growth factor-beta type I receptor kinase (ALK5) inhibitor, suppresses renal fibrosis in obstructive nephropathy - PubMed [pubmed.ncbi.nlm.nih.gov]
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